

Safe laboratory practices for working with 3-Chloroiminodibenzyl

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Compound of Interest

Compound Name: 3-Chloroiminodibenzyl

Cat. No.: B195742

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Application Notes and Protocols for 3-Chloroiminodibenzyl

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **3-Chloroiminodibenzyl** (CAS No. 32943-25-2), a key intermediate in the synthesis of tricyclic antidepressants, notably Clomipramine.^{[1][2]} Adherence to these guidelines is crucial to ensure personnel safety and experimental integrity.

Chemical and Physical Properties

3-Chloroiminodibenzyl, also known as 3-chloro-10,11-dihydro-5H-dibenzo[b,f]azepine, is a light yellow solid.^[3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3-Chloroiminodibenzyl**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ ClN	[4]
Molecular Weight	229.7 g/mol	[4]
Appearance	Light yellow solid	[3]
Melting Point	87 °C	[3]
Boiling Point	116-121 °C at 0.09 Torr	[3]
Solubility	Soluble in DMSO and Methanol (Slightly)	[3]
Flash Point	163.7 °C	[3]

Safety and Hazard Information

3-Chloroiminodibenzyl is a hazardous substance and must be handled with appropriate precautions. The primary hazards are summarized in Table 2.

Table 2: Summary of Hazard Classifications for **3-Chloroiminodibenzyl**

Hazard Classification	GHS Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[4] [5]
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin.[5]
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled.[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[5]
Respiratory Sensitization	Category 3	H335: May cause respiratory irritation.[5]
Skin Sensitization	Category 1B	H317: May cause an allergic skin reaction.[5]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life. [4]
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.[4][5]

Quantitative Toxicity Data

Specific LD50 and LC50 values for **3-Chloroiminodibenzyl** are not widely available. The acute toxicity is categorized based on the Globally Harmonized System (GHS) criteria. The Acute Toxicity Estimate (ATE) for oral toxicity is provided in Table 3.

Table 3: Quantitative Acute Toxicity Data for **3-Chloroiminodibenzyl**

Route of Exposure	Species	Toxicity Value
Oral	Not specified	ATE = 500 mg/kg bodyweight

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Chloroiminodibenzyl**.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber) that have been tested to meet standards such as ASTM D6978.
- **Eye and Face Protection:** Use chemical safety goggles and a face shield where splashing is a risk. Eye and face protection should comply with EN166 or OSHA 29 CFR 1910.133 standards.
- **Skin and Body Protection:** Wear a long-sleeved, impermeable laboratory coat that closes in the front, along with appropriate shoe covers.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols are generated, use a NIOSH-approved respirator.

Safe Handling and Storage Protocols

Handling

- **Engineering Controls:** All work with **3-Chloroiminodibenzyl** should be conducted in a well-ventilated laboratory, ideally within a certified chemical fume hood.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.
- **Spill Management:** In case of a spill, avoid generating dust. Clean up spills immediately using dry cleanup procedures. Wear appropriate PPE during cleanup. Place spilled material in a sealed, labeled container for disposal.

Storage

- **Container:** Store in the original, tightly sealed container.
- **Conditions:** Keep in a cool, dry, and well-ventilated place.
- **Incompatibilities:** Store away from strong oxidizing agents.

Experimental Protocols

Protocol for Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **3-Chloroiminodibenzyl** in DMSO.

- **Preparation:** Ensure all necessary PPE is worn. Perform all operations within a chemical fume hood.
- **Weighing:** Tare a clean, dry vial on an analytical balance. Carefully weigh the desired amount of **3-Chloroiminodibenzyl** (e.g., 2.297 mg for 1 mL of a 10 mM solution) into the vial.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial.
- **Mixing:** Cap the vial securely and vortex or sonicate at room temperature until the solid is completely dissolved.
- **Storage:** Store the stock solution at -20°C, protected from light.

Protocol for Use in Chemical Synthesis (Example: Synthesis of Clomipramine)

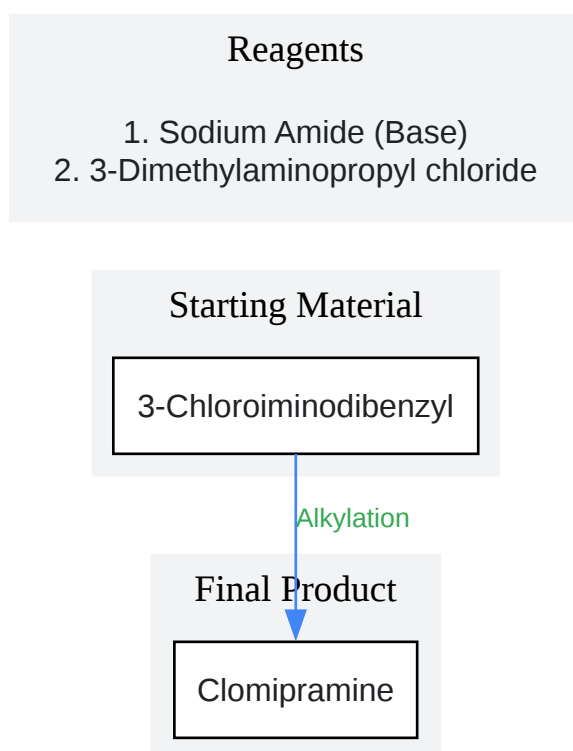
3-Chloroiminodibenzyl is a key intermediate in the synthesis of Clomipramine.^{[1][2]} The following is a generalized protocol for the alkylation of **3-Chloroiminodibenzyl**.

- **Reaction Setup:** In a fume hood, add **3-Chloroiminodibenzyl** to a solution of a suitable base (e.g., sodium amide) in an appropriate solvent (e.g., dry DMF).
- **Addition of Alkylating Agent:** While stirring, slowly add the alkylating agent (e.g., 3-dimethylaminopropyl chloride) to the reaction mixture.
- **Reaction Monitoring:** Monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- **Workup:** Once the reaction is complete, quench the reaction mixture with water and extract the product with an organic solvent.
- **Purification:** Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Visualizations

Synthesis Pathway of Clomipramine from 3-Chloroiminodibenzyl

The following diagram illustrates the synthetic conversion of **3-Chloroiminodibenzyl** to Clomipramine.



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Caption: Synthesis of Clomipramine from **3-Chloroiminodibenzyl**.

Experimental Workflow for Handling 3-Chloroiminodibenzyl

The diagram below outlines a general workflow for safely handling **3-Chloroiminodibenzyl** in a laboratory setting.



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Caption: General laboratory workflow for **3-Chloroiminodibenzyl**.

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